Spectroscopic Profile of Propyl 2-Furoate: A Technical Guide

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Compound of Interest

Compound Name:	*Propyl 2-furoate*
CAS No.:	*1340-10-9*
Cat. No.:	*B1143353*

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This guide provides an in-depth analysis of the spectroscopic data for **propyl 2-furoate** ($C_8H_{10}O_3$), a key flavoring agent and intermediate in organic synthesis.[1] Aimed at researchers, scientists, and professionals in drug development, this document offers a detailed interpretation of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, grounded in established scientific principles.

Introduction

Propyl 2-furoate, the propyl ester of 2-furoic acid, is a colorless liquid with a sweet, herbaceous odor.[1] Its molecular structure, consisting of a furan ring and a propyl ester group, gives rise to a unique spectroscopic fingerprint. Understanding this fingerprint is crucial for quality control, structural confirmation, and for predicting its chemical behavior in various applications. This guide will dissect the ^{1}H NMR, ^{13}C NMR, IR, and MS data to provide a comprehensive understanding of this molecule's spectroscopic characteristics.

Molecular Structure and Spectroscopic Correlation

The structural features of **propyl 2-furoate** are the primary determinants of its interaction with different regions of the electromagnetic spectrum, leading to its characteristic spectra. The key

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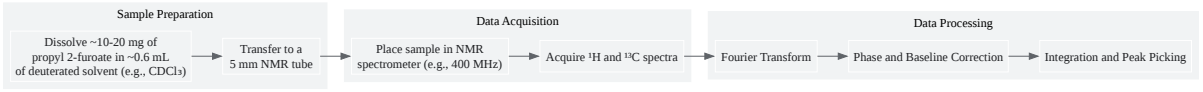
structural components to consider are the furan ring protons and carbons, the ester carbonyl group, and the n-propyl chain.



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Caption: A generalized workflow for acquiring NMR spectra of liquid samples.

Part 2: Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational modes of a molecule. The IR spectrum of **propyl 2-furoate** is dominated by strong absorptions from the carbonyl group and various vibrations of the furan ring and the alkyl chain. The data presented here is for a sample analyzed in a capillary cell, representing the condensed phase. [1]

Frequency (cm^{-1})	Vibrational Mode	Intensity
~3100	**C-H stretch (furan)**	**Medium**
2970-2880	C-H stretch (propyl)	Strong
~1720	C=O stretch (ester)	Very Strong
~1580, ~1470	C=C stretch (furan ring)	Medium-Strong
~1290, ~1180	C-O stretch (ester)	Strong

| ~760 | C-H out-of-plane bend (furan) | Strong |

Interpretation:

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- C-H Stretching: The absorptions above 3000 cm^{-1} are characteristic of C-H bonds on the aromatic furan ring. The strong bands below 3000 cm^{-1} are due to the sp^3 hybridized C-H bonds of the propyl group.
- Carbonyl Stretching: The most prominent peak in the spectrum is the very strong absorption around 1720 cm^{-1}, which is characteristic of the C=O stretch in an α,β-unsaturated ester.
- Furan Ring Vibrations: The C=C stretching vibrations of the furan ring appear as a pair of bands around 1580 and 1470 cm^{-1}.
- C-O Stretching: The strong absorptions in the 1300-1100 cm^{-1} region are due to the C-O stretching vibrations of the ester group.
- Fingerprint Region: The region below 1000 cm^{-1} contains complex vibrations, including the strong out-of-plane C-H bending of the furan ring around 760 cm^{-1}.

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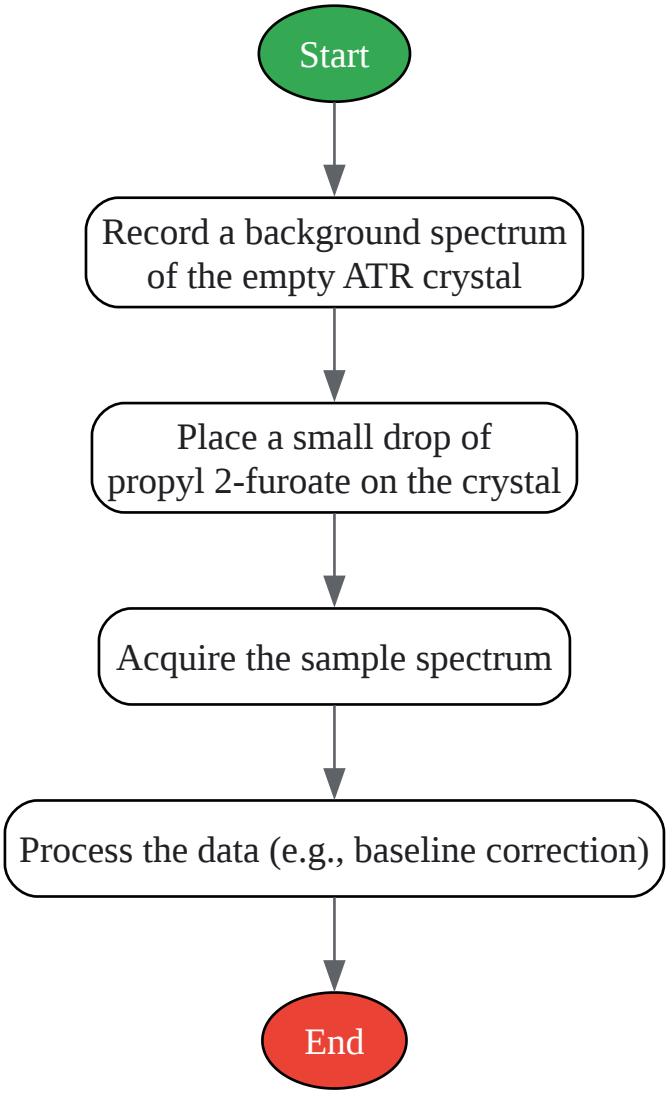

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Caption: A simplified protocol for Attenuated Total Reflectance (ATR) IR spectroscopy.

Part 3: Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS) of **propyl 2-furoate** provides valuable information about its molecular weight and fragmentation pattern, which aids in its structural confirmation.

Key Spectral Data:

- Molecular Ion (M^+): m/z = 154 [1][2]* Base Peak: m/z = 95 [1]* Other Significant Fragments: m/z = 112, 39, 113 [1]

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m/z	Proposed Fragment	Fragment Structure
154	**Molecular Ion**	**$[C_8H_{10}O_3]^+$**
112	Loss of propene (C_3H_6)	$[C_5H_4O_3]^+$
95	Furoyl cation	$[C_5H_3O]^+$

| 39 | Cyclopropenyl cation | $[C_3H_3]^+$ |

Interpretation of Fragmentation:

The fragmentation of **propyl 2-furoate** under EI conditions is initiated by the ionization of the molecule to form the molecular ion at m/z 154.

- McLafferty Rearrangement: A common fragmentation pathway for esters is the McLafferty rearrangement, which would involve the transfer of a gamma-hydrogen from the propyl chain to the carbonyl oxygen, followed by the elimination of a neutral alkene (propene, C_3H_6). This leads to the fragment ion at m/z 112.
- Formation of the Furoyl Cation: The most abundant fragment ion (the base peak) is observed at m/z 95. This corresponds to the stable furoyl cation, formed by the cleavage of the ester bond and loss of the propoxy radical.
- Further Fragmentation: The furoyl cation can further fragment by losing carbon monoxide to give a furan cation at m/z 67, which can then undergo further rearrangements and fragmentation to produce smaller ions like the cyclopropenyl cation at m/z 39.

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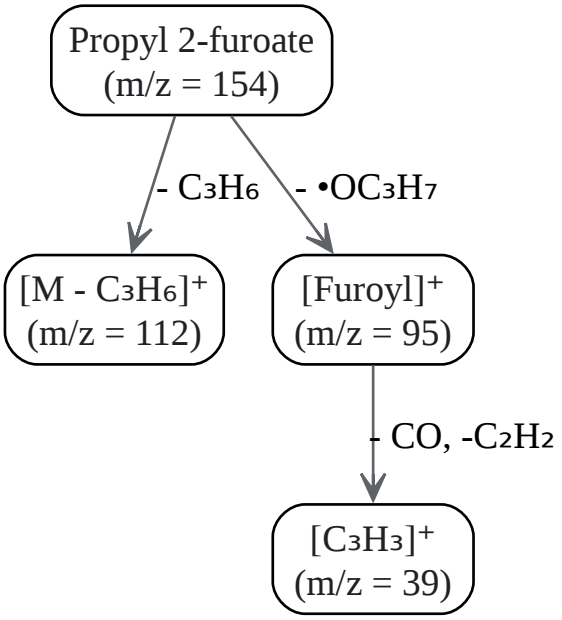

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Caption: Proposed major fragmentation pathways for **propyl 2-furoate** in EI-MS.

Experimental Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Accurately weigh approximately 10-20 mg of **propyl 2-furoate** into a clean, dry vial. Add approximately 0.6 mL of a suitable deuterated solvent (e.g., chloroform-d, $CDCl_3$). Ensure complete dissolution by gentle vortexing.
- Transfer: Using a Pasteur pipette, transfer the solution into a 5 mm NMR tube.
- Data Acquisition: Insert the NMR tube into the spectrometer. Acquire the ^{1}H and ^{13}C NMR spectra using standard pulse sequences on a 400 MHz or higher field instrument.
- Data Processing: Process the raw data by applying Fourier transformation, phase correction, and baseline correction. For the ^{1}H spectrum, integrate the signals and determine the coupling constants. Reference the spectra to the residual solvent peak or an internal standard (e.g., TMS).

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Attenuated Total Reflectance Infrared (ATR-IR) Spectroscopy

- Background Spectrum: Ensure the ATR crystal is clean. Record a background spectrum of the clean, empty crystal.
- Sample Application: Place a small drop of neat **propyl 2-furoate** directly onto the center of the ATR crystal.
- Spectrum Acquisition: Acquire the IR spectrum over the desired range (e.g., 4000-400 cm^{-1}).
- Data Analysis: The resulting spectrum should be automatically ratioed against the background. Identify and label the characteristic absorption bands.

Electron Ionization Mass Spectrometry (EI-MS)

- Sample Introduction: Introduce a small amount of **propyl 2-furoate** into the mass spectrometer, typically via a gas chromatograph (GC-MS) or a direct insertion probe. The sample is vaporized in the ion source.
- Ionization: The gaseous molecules are bombarded with a beam of high-energy electrons (typically 70 eV) to induce ionization and fragmentation.
- Mass Analysis: The resulting positively charged ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer.
- Detection: The abundance of each ion is measured by a detector, generating the mass spectrum.

Conclusion

The spectroscopic data presented in this guide provides a detailed and self-consistent picture of the molecular structure of **propyl 2-furoate**. The ^{1}H and ^{13}C NMR spectra confirm the carbon-hydrogen framework, the IR spectrum identifies the key functional groups, and the mass spectrum provides the molecular weight and characteristic fragmentation patterns. This comprehensive spectroscopic profile is essential for the unambiguous identification and quality assessment of **propyl 2-furoate** in research and industrial settings.

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